

Comparative Elemental Analysis of Tetrabutylammonium Diphenylphosphinate and Alternative Organophosphorus Ionic Liquids

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Compound of Interest

Compound Name: *Tetrabutylammonium diphenylphosphinate*

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A comprehensive guide for researchers, scientists, and drug development professionals on the elemental composition of **Tetrabutylammonium diphenylphosphinate** and comparable organophosphorus ionic liquids. This report provides a detailed comparison of their elemental analysis data, a step-by-step experimental protocol for elemental analysis, and a visual representation of the analytical workflow.

Introduction

Tetrabutylammonium diphenylphosphinate is a quaternary ammonium salt widely utilized in organic synthesis and materials science. Its elemental composition is a critical parameter for quality control, reaction stoichiometry, and ensuring the purity of the final products. This guide provides a comparative analysis of the elemental composition of **Tetrabutylammonium diphenylphosphinate** against other commercially available organophosphorus ionic liquids. The data presented herein is supported by a detailed experimental protocol for elemental analysis using combustion analysis.

Comparison of Elemental Analysis Data

The following table summarizes the theoretical and experimentally determined elemental composition of **Tetrabutylammonium diphenylphosphinate** and selected alternative

organophosphorus salts. This data is essential for researchers to verify the identity and purity of their materials.

Compound Name	Molecular Formula	Element	Theoretical (%)	Experimental (%)
Tetrabutylammonium diphenylphosphinate	C ₂₈ H ₄₆ NO ₂ P	C	73.17	73.62[1]
H	10.09	10.12[1]		
N	3.05	3.14[1]		
O	6.96	Not Reported		
P	6.74	Not Reported		
Trihexyl(tetradecyl)phosphonium chloride	C ₃₂ H ₆₈ ClP	C	74.00	55.24
H	13.21	9.89		
N	0.00	0.00*		
Cl	6.83	Not Reported		
P	5.96	Not Reported		
Trihexyl(tetradecyl)phosphonium bis(2,4,4-trimethylpentyl)phosphinate	C ₄₈ H ₁₀₂ O ₂ P ₂	C	74.54	Not Reported
H	13.28	Not Reported		
O	4.14	Not Reported		
P	8.01	Not Reported		
Tributyl(methyl)phosphonium methylsulfate	C ₁₄ H ₃₃ O ₄ PS	C	51.20	Not Reported

H	10.13	Not Reported
O	19.48	Not Reported
P	9.43	Not Reported
S	9.76	Not Reported

*Note: The experimental data for Trihexyl(tetradecyl)phosphonium chloride appears to be for a different compound, $[P_{66614}][GaCl_4]$, as reported in the cited source. The theoretical values for Trihexyl(tetradecyl)phosphonium chloride are provided for comparison.

Experimental Protocol: Elemental Analysis by Combustion

The following protocol outlines the determination of Carbon, Hydrogen, Nitrogen, and Sulfur (CHNS) content in organophosphorus salts using a CHNS elemental analyzer. A similar approach with a modified setup can be used for Oxygen and Phosphorus determination.

Instrumentation

- Elemental Analyzer (e.g., PerkinElmer 2400 Series II CHNS/O Analyzer or similar)
- Microbalance (with a readability of at least 0.001 mg)
- Tin capsules for solid samples
- Standard reference materials (e.g., Acetanilide, Sulfanilamide)

Procedure

- Instrument Preparation and Calibration:
 - Ensure the elemental analyzer is calibrated according to the manufacturer's instructions.
 - Perform a leak check and ensure a stable baseline.

- Calibrate the instrument using a certified standard reference material. A multi-point calibration is recommended for optimal accuracy.
- Sample Preparation:
 - Accurately weigh 1-3 mg of the dried organophosphorus salt sample into a tin capsule using a microbalance.
 - For air-sensitive samples, weighing and encapsulation should be performed in an inert atmosphere (e.g., a glovebox).
 - Fold the tin capsule to ensure it is completely sealed and free of any air pockets.
- Analysis:
 - Place the encapsulated sample into the autosampler of the elemental analyzer.
 - Initiate the combustion sequence. The sample is dropped into a high-temperature furnace (typically 900-1000°C) in a pure oxygen environment.
 - The combustion products (CO₂, H₂O, N₂, SO₂) are carried by a helium stream through a reduction tube to convert nitrogen oxides to N₂ and remove excess oxygen.
 - The gases are then separated by a chromatographic column and detected by a thermal conductivity detector (TCD).
- Data Analysis:
 - The instrument software calculates the percentage of C, H, N, and S based on the detector response and the sample weight.
 - The results are typically reported as a weight percentage of the total sample mass.

Phosphorus and Oxygen Analysis

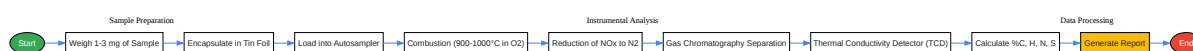
- Phosphorus: Determination of phosphorus can be achieved by a combustion method where the sample is reduced to phosphine (PH₃) in a hydrogen stream at high temperatures (900-1000°C). The resulting phosphine is then separated and quantified using a specific detector,

such as a thermionic detector.[1] Alternatively, wet decomposition followed by spectrophotometric detection or ion chromatography can be used.

- Oxygen: Oxygen is typically determined by pyrolysis. The sample is heated in a furnace in the absence of oxygen, and the resulting oxygen-containing compounds are converted to carbon monoxide (CO), which is then detected.

Experimental Workflow

The following diagram illustrates the general workflow for the elemental analysis of organophosphorus salts.



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Caption: Workflow for CHNS Elemental Analysis.

Conclusion

The elemental analysis data presented in this guide serves as a valuable resource for researchers working with **Tetrabutylammonium diphenylphosphinate** and related organophosphorus ionic liquids. Adherence to the detailed experimental protocol will ensure accurate and reproducible results, which are fundamental for the quality control and successful application of these compounds in various fields of chemical research and development.

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References

- 1. academic.oup.com [academic.oup.com]
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